

chemical properties of D-gluconic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Gluconic Acid*

Cat. No.: *B10763044*

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of D-Gluconic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **D-gluconic acid**, an oxidized form of D-glucose. **D-gluconic acid** and its salts, known as gluconates, are utilized across various industries, including pharmaceuticals, food and beverage, and industrial cleaning, owing to their mild, non-corrosive nature and excellent chelating abilities.[1][2] This document presents quantitative data in structured tables, details relevant experimental protocols, and includes visualizations of key chemical equilibria and experimental workflows to support research and development activities.

Chemical Identity and Structure

D-gluconic acid is a carboxylic acid with the molecular formula $C_6H_{12}O_7$. [3] Its structure consists of a six-carbon chain with five hydroxyl (-OH) groups and a terminal carboxylic acid (-COOH) group, corresponding to the open-chain form of glucose. [2] In aqueous solutions, **D-gluconic acid** exists in equilibrium with its cyclic esters, primarily glucono- δ -lactone and to a lesser extent, glucono- γ -lactone. [3][4] This equilibrium is a critical aspect of its chemical behavior.

Physicochemical Properties

The physicochemical properties of **D-gluconic acid** are summarized in the tables below. These properties are fundamental for its application in various formulations and chemical processes.

Table 1: General and Physical Properties of D-Gluconic Acid

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₇	[4][5]
Molar Mass	196.16 g/mol	[4][5]
Appearance	White crystalline powder or colorless to light yellow, clear, syrupy liquid (for aqueous solutions)	[3][4][6]
Melting Point	131 °C (anhydrous)	[2][4][5][6][7]
Boiling Point	~102 °C (for 50% aqueous solution)	[8][9][10]
Density	1.23 - 1.25 g/cm ³ at 20-25 °C	[5][6][11]
Taste	Mildly acidic	[5]

Table 2: Solubility and Partition Coefficient of D-Gluconic Acid

Property	Value	Source(s)
Solubility in Water	316 g/L; Freely soluble	[2][4][5]
Solubility in Alcohol	Slightly soluble	[3][5]
Solubility in Ether	Insoluble	[3][5]
LogP (Octanol/Water)	-1.87 (estimated)	[5][6]

Table 3: Acidity and Optical Properties of D-Gluconic Acid

Property	Value	Source(s)
pKa	3.6 - 3.86 at 25 °C	[2][5][12]
Specific Optical Rotation	Mutarotatory in water; values ranging from -3.49° to +15.5° have been reported	[5]

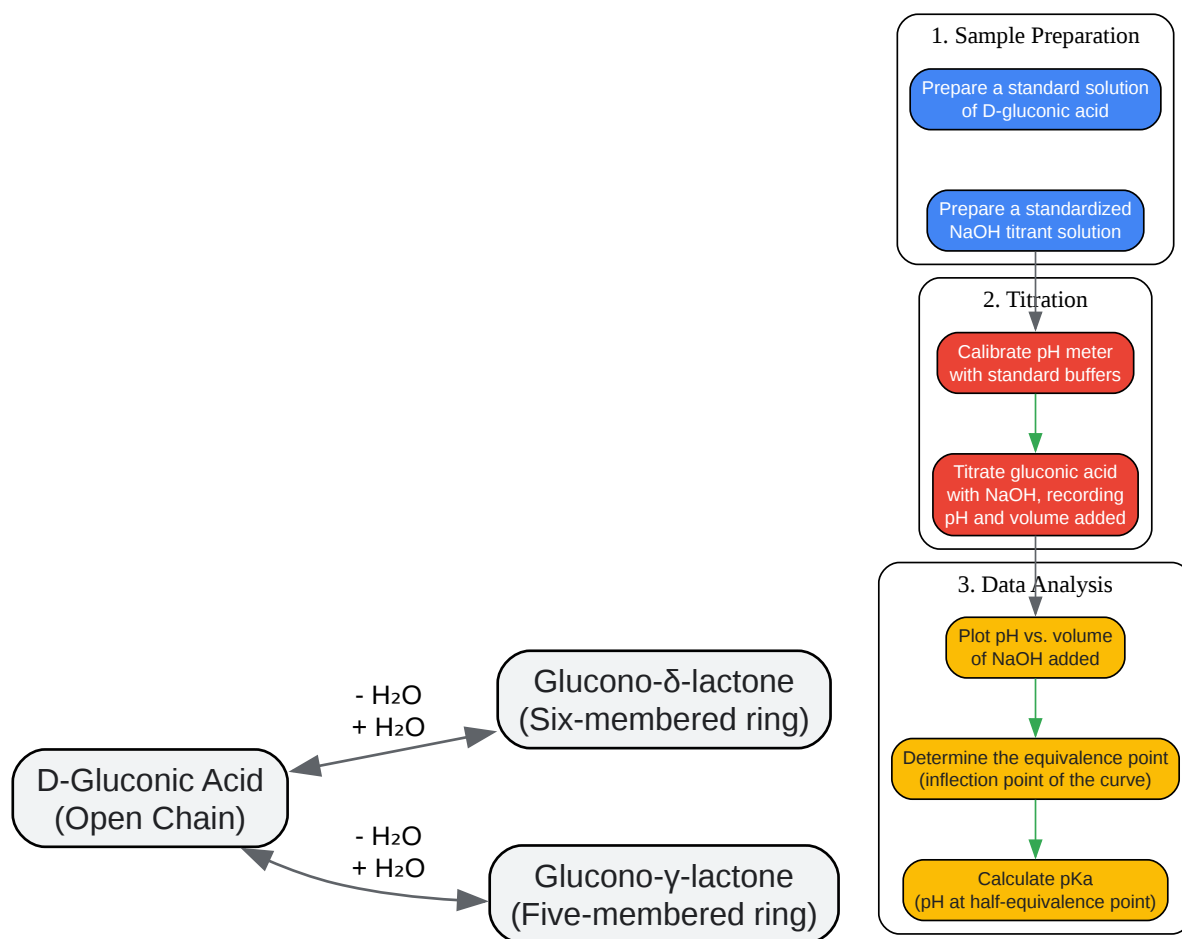
Chemical Reactivity and Stability

- **Acidity:** As a carboxylic acid, **D-gluconic acid** is a mild organic acid that readily forms gluconate salts with bases.[1] In aqueous solution at neutral pH, the gluconate anion is the predominant species.[3]
- **Chelation:** The gluconate anion is an excellent chelating agent, forming stable complexes with various di- and trivalent metal cations such as calcium (Ca^{2+}), iron ($\text{Fe}^{2+}/\text{Fe}^{3+}$), copper (Cu^{2+}), and aluminum (Al^{3+}), particularly in alkaline solutions.[1][2][4] This property is exploited in cleaning, industrial, and pharmaceutical applications to prevent mineral precipitation.[1]
- **Stability:** **D-gluconic acid** is stable under normal storage and handling conditions.[13][14] It is a non-corrosive, non-volatile, and biodegradable compound.[1]
- **Incompatibilities:** It is incompatible with strong oxidizing agents.[14][15]
- **Decomposition:** Upon combustion, it can produce carbon monoxide and other carbon oxides.[6][14]

Key Chemical Equilibria and Workflows

Aqueous Equilibrium

In an aqueous environment, **D-gluconic acid** establishes a dynamic equilibrium with its intramolecular esters, the five-membered glucono- γ -lactone and the six-membered glucono- δ -lactone. This lactonization is a key feature of its chemistry.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. D -葡萄糖酸 钠盐 $\geq 99\%$ (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 2. Gluconic acid - Wikipedia [en.wikipedia.org]
- 3. Gluconic Acid Formula - GeeksforGeeks [geeksforgeeks.org]
- 4. acs.org [acs.org]
- 5. Gluconic Acid | C₆H₁₂O₇ | CID 10690 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. ICSC 1738 - GLUCONIC ACID [inchem.org]
- 7. D-gluconic acid [stenutz.eu]
- 8. D-Gluconic acid | CAS#:526-95-4 | Chemsrsc [chemsrc.com]
- 9. D-Gluconic acid solution | C6H12O7 - BuyersGuideChem [buyersguidechem.com]
- 10. Gluconic acid CAS#: 526-95-4 [m.chemicalbook.com]
- 11. chemimpex.com [chemimpex.com]
- 12. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 13. valudor.com [valudor.com]
- 14. cdhfinechemical.com [cdhfinechemical.com]
- 15. redox.com [redox.com]
- To cite this document: BenchChem. [chemical properties of D-gluconic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10763044#chemical-properties-of-d-gluconic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

